(S)-3-Amino-3-(2,4-dichlorophenyl)propanoic acid basic properties

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Compound of Interest	
Compound Name:	*(S)-3-Amino-3-(2,4-dichlorophenyl)propanoic acid*
CAS No.:	*757937-66-9*
Cat. No.:	*B1269018*

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Technical Guide: **(S)-3-Amino-3-(2,4-dichlorophenyl)propanoic Acid**

Executive Summary

(S)-3-Amino-3-(2,4-dichlorophenyl)propanoic acid (CAS: 757937-66-9) is a high-value chiral

-amino acid building block. It serves as a critical pharmacophore in the design of peptidomimetics, particularly for DPP-4 inhibitors (analogous to the sitagliptin scaffold) and integrin antagonists. Its

-amino structure confers resistance to proteolytic degradation, making it an essential tool for stabilizing peptide-based therapeutics.

This guide details the physicochemical properties, validated synthesis routes, and a robust analytical protocol for enantiomeric purity determination, designed to support both discovery and process-scale workflows.

Physicochemical Profile

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Property	Data	Notes
Chemical Name	(S)-3-Amino-3-(2,4-dichlorophenyl)propanoic acid	Also known as (S)--Phe(2,4-Cl)-OH
CAS Number	757937-66-9	Specific to the (S)-enantiomer
Molecular Formula	C H Cl NO	
Molecular Weight	234.08 g/mol	
Appearance	White to off-white solid	Hygroscopic tendency
pKa (Predicted)	-COOH: ~3.6 -NH : ~10.1	Zwitterionic character at neutral pH
Solubility	Soluble in Water/Methanol mixturesSparingly soluble in non-polar organics (DCM, Hexane)	Best solubilized in acidic aqueous buffers or MeOH
Melting Point	>200 °C (dec.)	Typical for zwitterionic amino acids

Synthesis Strategies

For research and development, two distinct pathways are recommended depending on the scale and purity requirements.

Route A: Asymmetric Synthesis (Ellman’s Auxiliary)

Best for: Discovery scale (mg to g), high enantiomeric excess (ee), and absolute stereocontrol.

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This method utilizes (S)-tert-butyl sulfinamide (Ellman's auxiliary) to induce chirality.

- Condensation: 2,4-Dichlorobenzaldehyde is condensed with (S)-tert-butyl sulfinamide to form the chiral N-sulfinyl imine.
- Reformatsky-type Addition: A lithium enolate of methyl acetate (or Reformatsky reagent) adds to the imine. The chiral auxiliary directs the addition to the Si-face, establishing the (S)-configuration at the

  -carbon.
- Deprotection: Acidic hydrolysis (HCl/MeOH) removes the sulfinyl group and hydrolyzes the ester, yielding the free

  -amino acid.

Route B: Enzymatic Resolution (Biocatalysis)

Best for: Process scale (kg), cost-efficiency, and green chemistry.

This route starts with the racemic

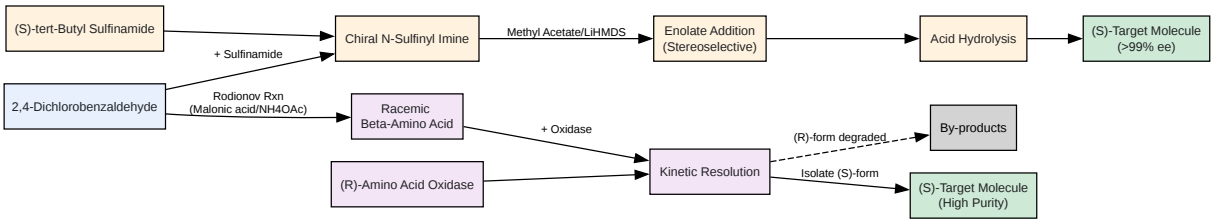
-amino acid (synthesized via Rodionov reaction of the aldehyde with malonic acid and ammonium acetate).

- Oxidative Deamination: An (R)-selective amino acid oxidase (e.g., from Trigonopsis variabilis) selectively converts the (R)-enantiomer into the corresponding

  -keto acid (which spontaneously decarboxylates or degrades).
- Purification: The unreacted (S)-enantiomer is isolated via ion-exchange chromatography.
- Alternative (Dynamic Kinetic Resolution): Coupling the oxidase with an aminotransferase can theoretically convert the racemate entirely to the (S)-form.

Synthesis Workflow Visualization

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Figure 1: Comparison of Asymmetric Synthesis (Top) and Enzymatic Resolution (Bottom) pathways.

Analytical Protocol: Chiral HPLC

Trustworthiness: The separation of underivatized

-amino acids is challenging due to their zwitterionic nature. Standard polysaccharide columns (OD/AD) often fail without derivatization. The Crown Ether method is the self-validating gold standard for this class of compounds.

Method: Crown Ether Host-Guest Complexation

This method relies on the specific complexation between the primary ammonium ion (

) of the amino acid and the chiral crown ether stationary phase.

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Parameter	Condition	Rationale
Column	CROWNPAK CR(+) (Daicel)	Specifically designed for underivatized amino acids.[1]
Dimensions	150 x 4.0 mm, 5 µm	Standard analytical dimensions.
Mobile Phase	pH 1.5 HClO (aq) / Methanol (85:15)	Acidic pH is critical to ensure the amine is protonated ( ) for binding. Methanol modulates retention.[2]
Flow Rate	0.4 - 0.8 mL/min	Lower flow rates often improve resolution on CR(+) columns.
Temperature	10°C - 25°C	Cooling is essential. Lower temperatures stabilize the host-guest complex, significantly improving resolution ( ).
Detection	UV @ 210 nm	Detects the phenyl ring absorption.
Elution Order	Typically (R) then (S) on CR(+)	Note: Elution order must be confirmed with a standard as it depends on the specific crown ether geometry relative to the side chain.

Protocol Validation Steps:

- Blank Injection: Inject mobile phase to ensure baseline stability.
- Racemic Standard: Inject the racemic mixture to establish

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(Resolution). Target

.[3][4][5]

- Sample Injection: Inject the (S)-sample.
- Calculation:

  .

Handling & Safety

- Hazard Classification (GHS):
  - H302: Harmful if swallowed.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The compound is hygroscopic; moisture uptake can complicate weighing and stoichiometry in synthesis.
- PPE: Standard lab coat, nitrile gloves, and safety glasses. Use a fume hood when handling the powder to avoid inhalation.

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